

Personal protective equipment for handling 2,6-Dimethoxypyridine-3-boronic acid

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Compound of Interest

Compound Name: 2,6-Dimethoxypyridine-3-boronic acid

Cat. No.: B1303265

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Essential Safety and Handling Guide for 2,6-Dimethoxypyridine-3-boronic Acid

This guide provides critical safety, handling, and disposal information for **2,6-Dimethoxypyridine-3-boronic acid**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is essential for ensuring laboratory safety and minimizing exposure risks.

Hazard Identification and Personal Protective Equipment (PPE)

2,6-Dimethoxypyridine-3-boronic acid is classified with the following hazards:

- H302: Harmful if swallowed.^{[1][2]}
- H315: Causes skin irritation.^{[1][3]}
- H319: Causes serious eye irritation.^{[1][3]}
- H335: May cause respiratory irritation.^{[1][4]}

To mitigate these risks, the following personal protective equipment is mandatory.

Table 1: Personal Protective Equipment (PPE) Requirements

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Glasses with Side Shields or Chemical Splash Goggles	Must be worn at all times in the laboratory. [5] Goggles are required when there is a risk of splashing. [5] [6]
Hand Protection	Chemical-Resistant Gloves	Nitrile or other impervious gloves should be worn when handling the compound or its containers. [6] [7] Gloves must be inspected for integrity before use and disposed of properly after handling. [6] [8]
Body Protection	Laboratory Coat	A lab coat is mandatory to protect skin and clothing from potential spills. [7] For tasks with a higher risk of splashes, an impervious apron should be considered. [6]
Respiratory Protection	Dust Mask or Respirator	Use a NIOSH/MSHA certified respirator when handling the solid, especially if dust generation is possible. [6] Work should be conducted in a well-ventilated area or under a chemical fume hood. [7]
Footwear	Closed-Toe Shoes	Required at all times in the laboratory to protect against spills and falling objects. [6]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and environmental protection.

Operational Plan: Step-by-Step Guidance

- Receiving and Inspection: Upon receipt, inspect the container for damage or leaks. Wear appropriate PPE, including gloves and safety glasses.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.^[1] The compound should be stored under an inert atmosphere.
- Preparation and Handling:
 - Engineering Controls: All handling of the solid compound that may generate dust must be conducted in a certified chemical fume hood to minimize inhalation.^[7]
 - Weighing: When weighing the solid, do so in a fume hood or a ventilated balance enclosure.
 - Dissolution: When preparing solutions, slowly add the solid to the solvent to avoid splashing.^[6]
 - Reaction: If used in a chemical reaction, ensure all glassware is properly assembled and secured.
- Cleanup: After the procedure, decontaminate all surfaces and equipment. Wash hands thoroughly after handling.^[1]

Disposal Plan

- Waste Collection: All waste containing **2,6-Dimethoxypyridine-3-boronic acid**, including contaminated consumables, should be collected in a clearly labeled, sealed, and appropriate hazardous waste container.^[6]
- Waste Storage: Store waste containers in a designated, well-ventilated, and secure area.
- Disposal Method: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.^[2] Do not discharge to

sewer systems.[2]

- Empty Containers: Rinse empty containers thoroughly with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste.[6] Once cleaned, the container can be disposed of according to institutional guidelines.

Experimental Protocol: Suzuki-Miyaura Cross-Coupling Reaction

This protocol provides a general methodology for a Suzuki-Miyaura cross-coupling reaction, a common application for boronic acids.

Materials:

- **2,6-Dimethoxypyridine-3-boronic acid**
- Aryl halide (e.g., aryl bromide or iodide)
- Palladium catalyst (e.g., Pd(PPh₃)₄)
- Base (e.g., K₂CO₃, Cs₂CO₃)
- Solvent (e.g., 1,4-dioxane, toluene, DMF)
- Reaction vessel (e.g., Schlenk flask)
- Inert atmosphere (Nitrogen or Argon)
- Standard glassware for workup and purification

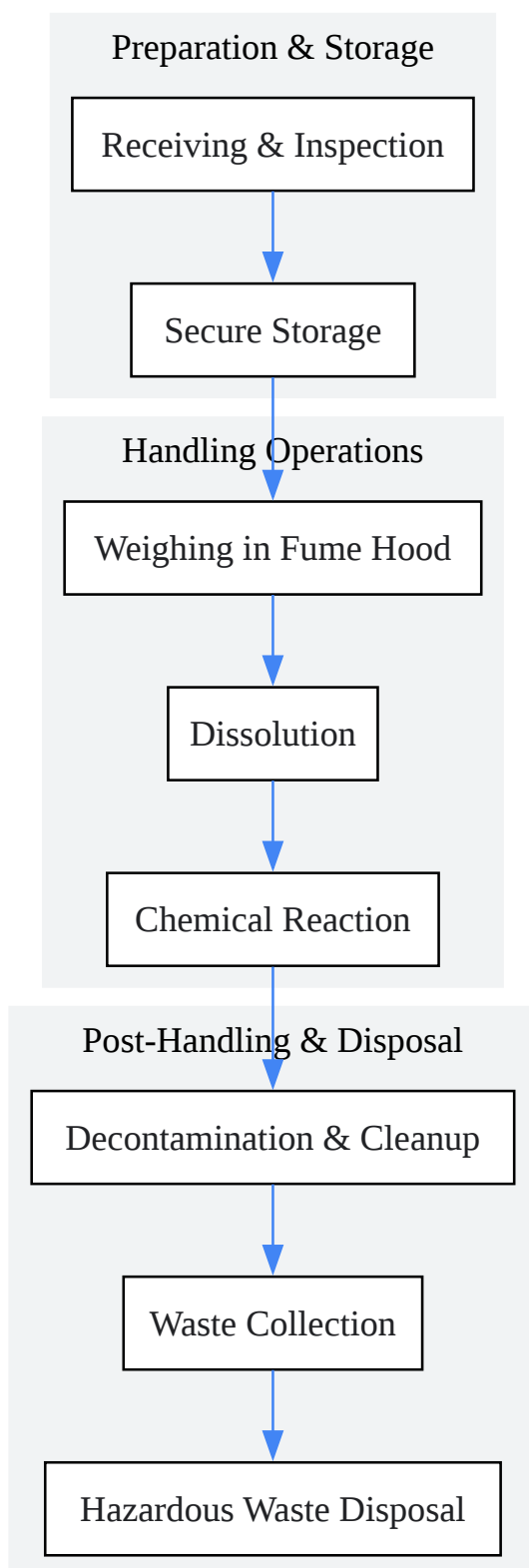
Procedure:

- Reaction Setup: To a dry Schlenk flask under an inert atmosphere, add **2,6-Dimethoxypyridine-3-boronic acid** (1.2 equivalents), the aryl halide (1.0 equivalent), the palladium catalyst (0.02-0.05 equivalents), and the base (2.0-3.0 equivalents).
- Solvent Addition: Add the degassed solvent via syringe.

- Reaction Execution: Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir until the reaction is complete (monitor by TLC or LC-MS).
- Workup:
 - Cool the reaction mixture to room temperature.
 - Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel to obtain the desired coupled product.

Visualizations

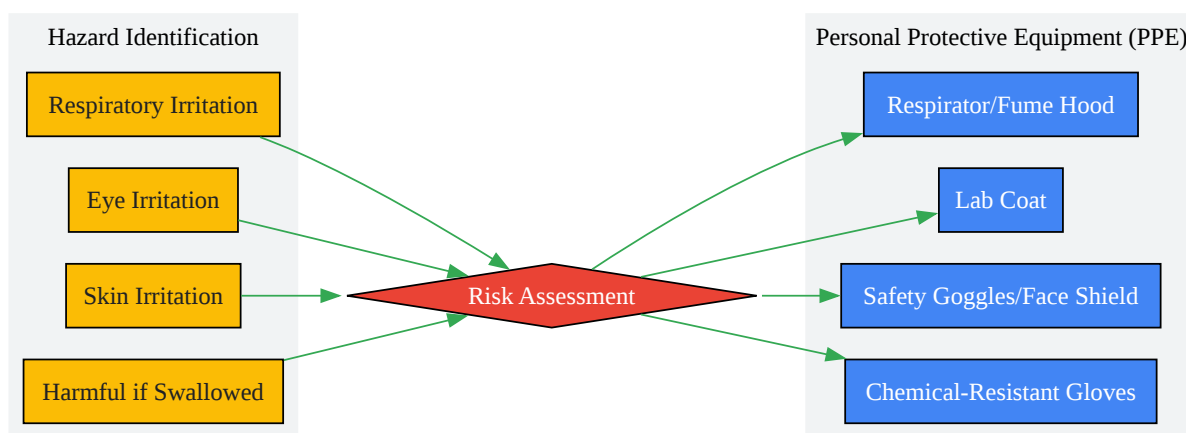
Safe Handling Workflow



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Caption: Workflow for handling **2,6-Dimethoxypyridine-3-boronic acid**.

Hazard and PPE Selection Logic



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Caption: Logic for selecting PPE based on identified hazards.

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